

# Application Notes and Protocols: Dissolution of Rhodium Hydroxide in Nitric Acid

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## Compound of Interest

Compound Name: Rhodium nitrate

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## For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the dissolution of rhodium hydroxide in nitric acid to produce a **rhodium nitrate** solution. This procedure is a critical step in the synthesis of various rhodium compounds and catalysts. The information is compiled from established methodologies and safety guidelines.

## Introduction

**Rhodium nitrate** solutions are valuable precursors in the preparation of rhodium-based catalysts and as starting materials for the synthesis of other rhodium compounds.<sup>[1][2]</sup> A common and effective method for preparing **rhodium nitrate** is by dissolving rhodium hydroxide in nitric acid.<sup>[3][4]</sup> This application note details the experimental procedure, presents relevant quantitative data from various methods, and outlines the necessary safety precautions.

The reaction involves the neutralization of rhodium hydroxide, a base, with nitric acid to form the soluble salt, **rhodium nitrate**, and water. The process can be enhanced by heating and concentrating the solution to ensure the complete conversion to high-purity **rhodium nitrate**.<sup>[1][2]</sup>

## Quantitative Data Summary

The following table summarizes quantitative parameters from different examples found in the literature for the dissolution of rhodium hydroxide in nitric acid. These examples highlight variations in reagent quantities and concentrations.

Parameter	Example 1[1]	Example 2[1]	Example 3[3]
Starting Rhodium (as hydroxide)	30 g	30 g	Not specified
Nitric Acid Concentration	423 g/liter	282 g/liter	62%
Volume of Nitric Acid	227 ml	250 ml	40 ml (for 100g wet Rh(OH) <sub>3</sub> )
Molar Ratio (HNO <sub>3</sub> :Rh)	~3-5 times desirable[1]	~3-5 times desirable[1]	Not specified
Reaction Temperature	Not specified (dissolved without concentration)	95 °C (in a water bath) [1]	105 °C (heating)[3]
Concentration Step	None	Concentrated to ~1/3 of initial volume[1]	Heated, turbidity observed[3]
Final Volume	Not applicable	83 ml	Not specified

## Experimental Protocol

This protocol describes a general procedure for the dissolution of rhodium hydroxide in nitric acid.

## Materials and Equipment

- Rhodium hydroxide (Rh(OH)<sub>3</sub>)
- Concentrated nitric acid (HNO<sub>3</sub>)
- Deionized water

- Glass beakers
- Graduated cylinders
- Magnetic stirrer and stir bar
- Heating mantle or water bath
- Fume hood
- Personal Protective Equipment (PPE): safety goggles, acid-resistant gloves, lab coat[5][6]

## Procedure

### Step 1: Preparation of Rhodium Hydroxide (if not already prepared)

Rhodium hydroxide can be prepared by precipitating it from a solution of a rhodium salt (e.g., rhodium chloride) by adding an alkali hydroxide solution (e.g., potassium hydroxide or sodium hydroxide) until the pH is in the neutral or alkaline range (pH 7-9).[1][3] The precipitate should be thoroughly washed with distilled or deionized water to remove impurities.[1][3] Washing can be more effective when performed with heated water (70-95 °C).[1]

### Step 2: Dissolution in Nitric Acid

- Safety First: Perform all steps in a well-ventilated chemical fume hood.[5][6] Wear appropriate PPE, including safety goggles, a face shield, a lab coat, and acid-resistant gloves.[5][6]
- Carefully weigh the desired amount of rhodium hydroxide and place it in a glass beaker.
- In the fume hood, measure the required volume of nitric acid. The molar volume of nitric acid should ideally be 3 to 5 times that of the rhodium to ensure the reaction goes to completion without using an excessive amount of acid.[1]
- Slowly add the nitric acid to the beaker containing the rhodium hydroxide while stirring continuously with a magnetic stirrer. The reaction is an acid-base neutralization and can be exothermic.

### Step 3: Heating and Concentration

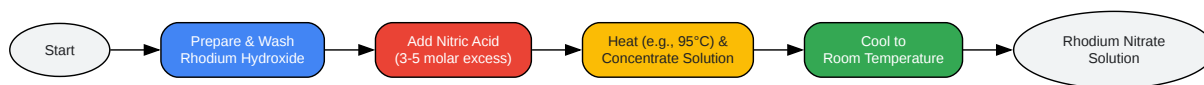
- To ensure the complete conversion to **rhodium nitrate** and to obtain a high-purity solution, the mixture should be heated.[1][2]
- Place the beaker in a water bath or on a heating mantle and heat the solution to approximately 95 °C.[1]
- Concentrate the solution by heating until the volume is reduced to about 1/3 to 3/4 of the initial volume.[1][2] This step helps to drive the reaction to completion.[1]
- Allow the solution to cool down to room temperature. The resulting solution is **rhodium nitrate**.

## Safety Precautions

- **Nitric Acid:** Nitric acid is a strong oxidizer and is highly corrosive.[5][7] It can cause severe skin and eye burns and is toxic if inhaled.[7] Always handle it in a chemical fume hood and wear appropriate PPE.[5][6] Avoid contact with combustible materials, metals, and bases.[5][8]
- **Rhodium Compounds:** While specific toxicity data for rhodium hydroxide is limited, rhodium compounds should be handled with care.
- **Reaction Hazards:** The reaction between nitric acid and bases can be exothermic. Add the acid slowly and with stirring. Heating should be controlled to avoid vigorous boiling.
- **Waste Disposal:** Dispose of all chemical waste according to institutional and local regulations. Neutralize acidic waste before disposal if required.

## Visualized Workflow

The following diagram illustrates the experimental workflow for dissolving rhodium hydroxide in nitric acid.



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Caption: Workflow for Rhodium Hydroxide Dissolution.

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## References

- 1. EP0505339A1 - Process of preparing rhodium nitrate solution - Google Patents [patents.google.com]
- 2. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]
- 3. data.epo.org [data.epo.org]
- 4. EP0349698A1 - Process for preparing rhodium nitrate solution - Google Patents [patents.google.com]
- 5. ehs.washington.edu [ehs.washington.edu]
- 6. - Division of Research Safety | Illinois [drs.illinois.edu]
- 7. sigmaaldrich.com [sigmaaldrich.com]
- 8. fishersci.com [fishersci.com]
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